

Personal protective equipment for handling EE-Flipper 33

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Compound of Interest

Compound Name: EE-Flipper 33

Cat. No.: B15553939

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Essential Safety and Handling Guide for EE-Flipper 33

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling, use, and disposal of **EE-Flipper 33**, a fluorescent probe designed to evaluate the mechanism of early endocytosis. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining experimental integrity.

Product Identification and Properties

Identifier	Value
Product Name	EE-Flipper 33
CAS Number	2804069-30-3
Primary Use	Fluorescent probe for tracking early endosomes and labeling the Golgi apparatus in live cells. [1]
pKa	10.6

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard data for **EE-Flipper 33** is currently unavailable, it is imperative to handle the compound with care, assuming it may be hazardous. The following PPE is mandatory when handling **EE-Flipper 33**:

Protection Type	Specification	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	To prevent eye contact with dust or aerosols.
Hand Protection	Chemical impermeable gloves (inspected prior to use).	To avoid skin contact.
Body Protection	Fire/flammable resistant and impervious clothing.	To protect against accidental spills and contamination.
Respiratory Protection	Full-face respirator if exposure limits are exceeded or irritation is experienced.	To prevent inhalation of dust or aerosols.

Safe Handling and Storage

Proper handling and storage procedures are crucial to maintain the stability of **EE-Flipper 33** and ensure the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area to avoid the formation of dust and aerosols.
- Avoid contact with skin and eyes.
- Use non-sparking tools to prevent ignition.
- Prevent fire caused by electrostatic discharge.

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store separately from foodstuff containers and incompatible materials.

First Aid Measures

In the event of exposure, follow these first aid protocols immediately:

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Experimental Protocol: Live-Cell Imaging

This protocol provides a general guideline for using **EE-Flipper 33** for live-cell imaging of early endosomes and the Golgi apparatus. Optimization may be required for specific cell types and experimental conditions.

Materials:

- **EE-Flipper 33**
- DMSO (for stock solution)
- Phenol-red-free cell culture medium
- Live-cell imaging microscope (e.g., confocal with FLIM capabilities)

Procedure:

- Probe Preparation:
 - Prepare a stock solution of **EE-Flipper 33** in DMSO.
- Cell Staining:
 - Culture cells to the desired confluency on imaging-compatible dishes.
 - Dilute the **EE-Flipper 33** stock solution in pre-warmed, phenol-red-free medium to the desired final concentration (e.g., 50 nM, but optimization may be needed).
 - Incubate the cells with the staining solution for at least 10 minutes. A wash step is generally not required.[\[2\]](#)
- Imaging:
 - Image the stained cells using a suitable live-cell imaging system.
 - For tracking early endosomes, acquire images at appropriate time intervals.
 - **EE-Flipper 33** can also label the Golgi apparatus in live cells with an internal pH ranging from 6.0 to 6.7.[\[1\]](#)

Disposal Plan

Proper disposal of **EE-Flipper 33** and contaminated materials is essential to prevent environmental contamination.

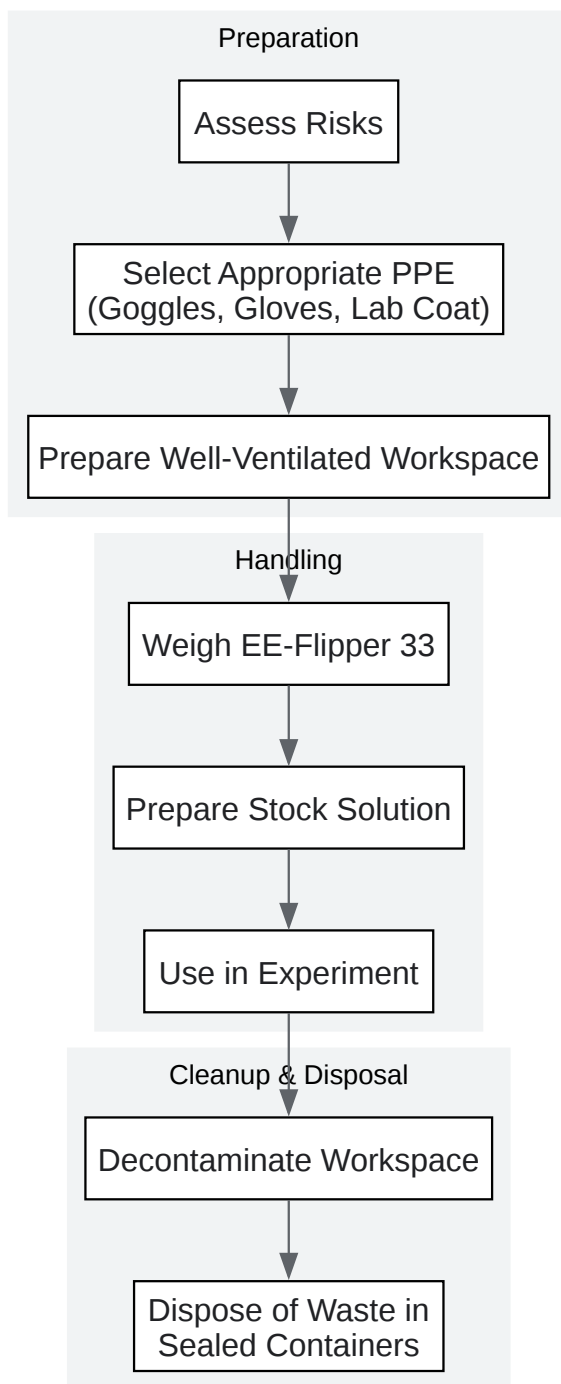
- Discharge into the environment must be avoided.

- Collect and arrange for disposal in suitable, closed containers.
- Remove all sources of ignition and use spark-proof tools during disposal procedures.
- Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal regulations.

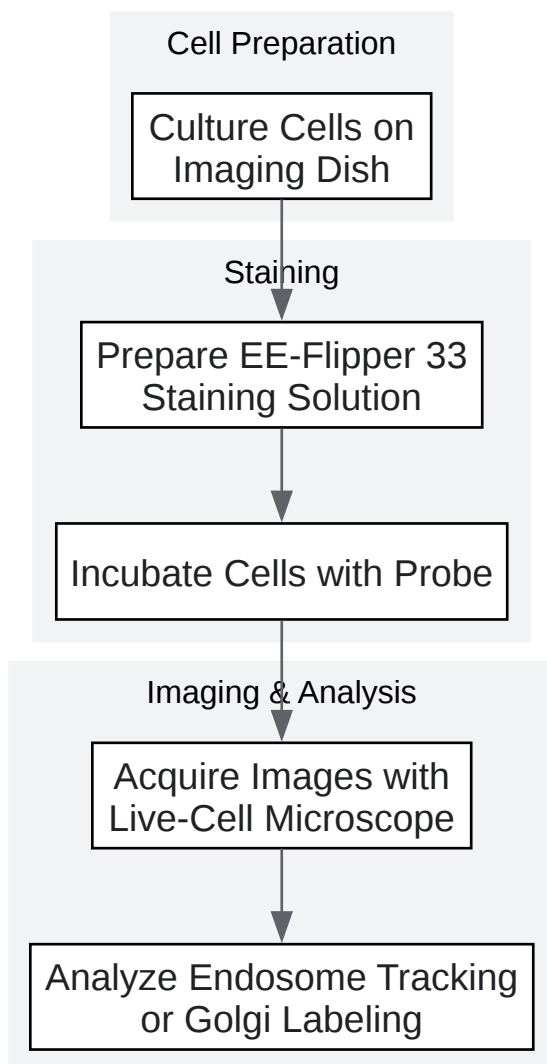
Workflows and Logical Relationships

The following diagrams illustrate the key workflows for handling **EE-Flipper 33** safely and for its application in a typical live-cell imaging experiment.

Safe Handling Workflow for EE-Flipper 33

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **EE-Flipper 33**

Live-Cell Imaging Workflow with EE-Flipper 33



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Caption: Live-Cell Imaging Workflow with **EE-Flipper 33**

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. biorxiv.org [biorxiv.org]
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